

pemetrexed disodium heptahydrate extravasation management protocol

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Compound Focus: Pemetrexed disodium heptahydrate

CAS No.: 357166-29-1

Cat. No.: S548871

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Hazard Identification and Safe Handling

The table below summarizes the critical safety information for pemetrexed from the search results.

Aspect	Description
General Handling	Classified as a hazardous drug [1]. Applicable special handling and disposal procedures must be followed [1].
Personal Protective Equipment (PPE)	Protective gloves are required during preparation and administration [2].
Skin Contact Procedure	Wash affected area thoroughly with soap and water [2].
Mucous Membrane Contact	Flush affected area thoroughly with water [2].
Extravasation Status	Specifically noted as not a vesicant (a drug that causes blistering and tissue damage) [2].
Recommended Action	Manage extravasation according to local practice standards [2].

Experimental Workflow for Safe Administration

To help visualize the key steps for safe laboratory handling of pemetrexed, here is a workflow based on the information gathered:

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References

1. Pemetrexed Dosage Guide + Max Dose, Adjustments [drugs.com]

2. PEMEtrexed Monograph for Professionals [drugs.com]

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